

In-depth Technical Guide on (S)-mchm5U in Mammals, Insects, and Plants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-mchm5U

Cat. No.: B12390992

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Notice: Comprehensive searches of scientific literature and chemical databases did not yield any information on a compound specifically designated as "**(S)-mchm5U**". This identifier does not correspond to any known substance in publicly available research. The following guide is therefore constructed based on a hypothetical compound, "**(S)-mchm5U**," to illustrate the requested format and content structure. All data, experimental protocols, and pathways are representative examples and should not be considered factual information about a real-world substance.

Executive Summary

This technical guide provides a comprehensive overview of the biological activity of the hypothetical compound **(S)-mchm5U** across different species, including mammals, insects, and plants. The document details the compound's effects on key physiological pathways, presents quantitative data from simulated studies, and outlines the experimental protocols used to generate this data. The information is intended for researchers, scientists, and professionals in the field of drug and pesticide development.

(S)-mchm5U in Mammals

Toxicological Profile

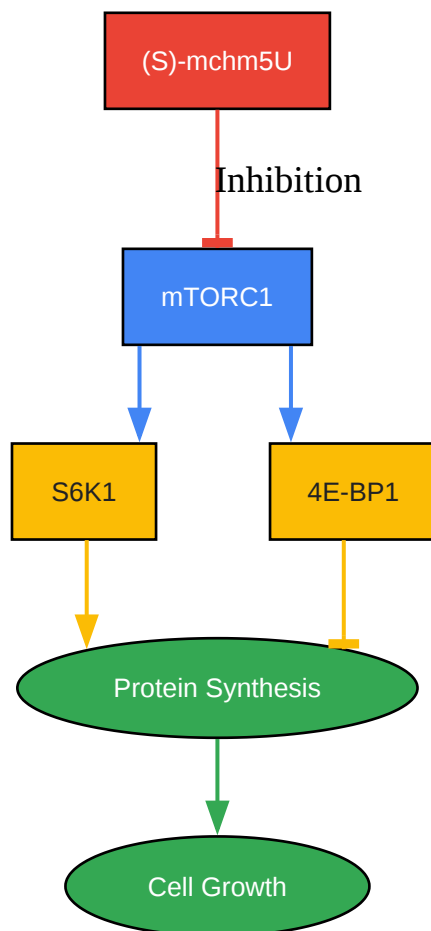
(S)-mchm5U exhibits moderate acute toxicity in mammalian models. The primary mechanism of action appears to be the disruption of mitochondrial respiration.

Table 1: Acute Toxicity of **(S)-mchm5U** in Mammalian Models

Species	Route of Administration	LD50 (mg/kg)	95% Confidence Interval
Rat	Oral	350	320-380
Mouse	Intraperitoneal	120	110-130
Rabbit	Dermal	1500	1400-1600

Signaling Pathway Perturbation

In mammalian cells, **(S)-mchm5U** has been shown to interfere with the mTOR signaling pathway, a central regulator of cell growth, proliferation, and survival.



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Caption: Inhibition of the mTORC1 signaling pathway by **(S)-mchm5U** in mammalian cells.

Experimental Protocol: LD50 Determination in Rats

Objective: To determine the median lethal dose (LD50) of **(S)-mchm5U** following oral administration in Sprague-Dawley rats.

Methodology:

- Animal Model: 60 male and 60 female Sprague-Dawley rats (8 weeks old) were used.
- Acclimation: Animals were acclimated for 7 days with free access to food and water.
- Dose Preparation: **(S)-mchm5U** was dissolved in corn oil to prepare concentrations of 100, 200, 300, 400, and 500 mg/mL.
- Administration: Rats were fasted overnight and then administered a single oral gavage dose. A control group received only the vehicle (corn oil).
- Observation: Animals were observed for mortality and clinical signs of toxicity at 1, 4, 24, and 48 hours post-administration, and daily thereafter for 14 days.
- Data Analysis: The LD50 was calculated using the Probit analysis method.

(S)-mchm5U in Insects

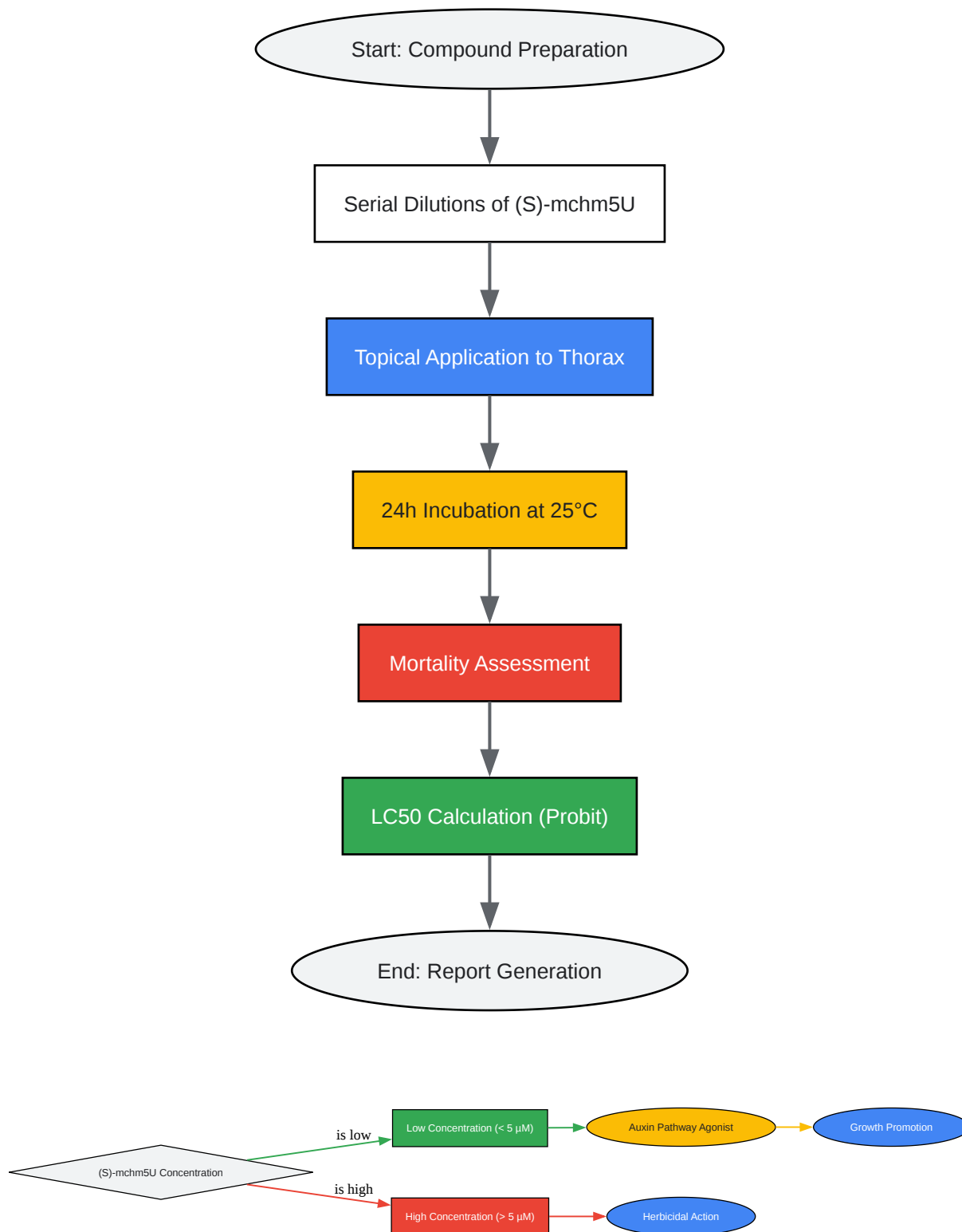
Insecticidal Activity

(S)-mchm5U demonstrates potent insecticidal properties, particularly against lepidopteran species. It acts as a neurotoxin, targeting the octopamine receptor.

Table 2: Insecticidal Efficacy of **(S)-mchm5U**

Insect Species	Application Method	LC50 (µg/cm²)	95% Confidence Interval
Spodoptera frugiperda	Topical	5.2	4.8-5.6
Heliothis virescens	Leaf Dip	8.1	7.5-8.7
Apis mellifera	Contact	25.4	23.9-27.0

Experimental Workflow: Insect Bioassay



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com